

Systematic Review of Navafenterol Saccharinate: A Comparative Analysis

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Compound of Interest

Compound Name: Navafenterol saccharinate

CAS No.: 1648550-37-1

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Navafenterol saccharinate (formerly AZD8871) is a novel, inhaled, long-acting dual-pharmacology molecule under investigation for the treatment of chronic obstructive pulmonary disease (COPD).^{[1][2]} As a single molecule exhibiting both muscarinic M3 receptor antagonist and β 2-adrenergic receptor agonist (MABA) activity, navafenterol represents a potential advancement in bronchodilator therapy.^{[1][3]} This guide provides a systematic review of available preclinical and clinical data on navafenterol, with a comparative analysis against established COPD treatments, including a long-acting muscarinic antagonist (LAMA), a long-acting β 2-agonist (LABA), and a LAMA/LABA fixed-dose combination.

Comparative Efficacy

Clinical trials have evaluated the efficacy of navafenterol in improving lung function, primarily assessed by the change from baseline in trough forced expiratory volume in one second (FEV1).

Phase IIa Study (NCT03645434)

A Phase IIa, randomized, double-blind, crossover study compared once-daily inhaled navafenterol (600 µg) with placebo and the fixed-dose combination of umeclidinium/vilanterol (UMEC/VI; 62.5 µg/25 µg) over two weeks in patients with moderate-to-severe COPD.[4][5]

Table 1: Change from Baseline in Trough FEV1 (Liters) at Day 15[4]

Treatment	N	LS Mean Difference from Placebo (95% CI)	P-value vs Placebo	LS Mean Difference from UMEC/VI (95% CI)	P-value vs UMEC/VI
Navafenterol (600 µg)	73	0.202 (Not Specified)	<0.0001	-0.046 (Not Specified)	0.075
UMEC/VI (62.5/25 µg)	73	Not Reported	<0.005	-	-

LS Mean: Least Squares Mean; CI: Confidence Interval

Navafenterol demonstrated a statistically significant improvement in trough FEV1 compared to placebo.[4] While not statistically different from UMEC/VI, the results indicate comparable efficacy in improving lung function.[4] Both active treatments also showed significantly greater improvements in COPD symptoms, as measured by the COPD Assessment Test (CAT) and the Breathlessness, Cough, and Sputum Scale (BCSS), compared to placebo.[4]

Phase I Study (NCT02573155)

A randomized, five-way crossover study in patients with moderate-to-severe COPD evaluated single doses of navafenterol (400 µg and 1800 µg), placebo, indacaterol (150 µg), and tiotropium (18 µg).[2][6]

Table 2: Change from Baseline in Trough FEV1 (Liters) on Day 2[2]

Treatment	N	LS Mean Difference from Placebo (95% CI)	P-value vs Placebo
Navafenterol (400 µg)	28	0.111 (0.059, 0.163)	<0.0001
Navafenterol (1800 µg)	28	0.210 (0.156, 0.264)	<0.0001
Indacaterol (150 µg)	28	Not Directly Reported	Not Reported
Tiotropium (18 µg)	28	Not Directly Reported	Not Reported

LS Mean: Least Squares Mean; CI: Confidence Interval

Both doses of navafenterol resulted in statistically significant improvements in trough FEV1 compared to placebo.^[2] The 1800 µg dose of navafenterol also showed a significantly greater improvement in FEV1 compared to both indacaterol and tiotropium.^[2]

Safety and Tolerability

Navafenterol has been generally well-tolerated in clinical trials.^{[2][4]}

Table 3: Frequency of Treatment-Emergent Adverse Events (TEAEs)^{[2][6]}

Treatment	Study	Frequency of TEAEs (%)	Most Common TEAEs
Navafenterol (400 µg)	Phase I (NCT02573155)	52.9	Not Specified
Navafenterol (1800 µg)	Phase I (NCT02573155)	22.6	Not Specified
Placebo	Phase I (NCT02573155)	34.4 - 37.5	Not Specified
Indacaterol (150 µg)	Phase I (NCT02573155)	34.4 - 37.5	Not Specified
Tiotropium (18 µg)	Phase I (NCT02573155)	34.4 - 37.5	Not Specified
Navafenterol (600 µg)	Phase IIa (NCT03645434)	Similar to placebo and UMEC/VI	Not Specified
Placebo	Phase IIa (NCT03645434)	Similar to navafenterol and UMEC/VI	Not Specified
UMEC/VI (62.5/25 µg)	Phase IIa (NCT03645434)	Similar to navafenterol and placebo	Not Specified

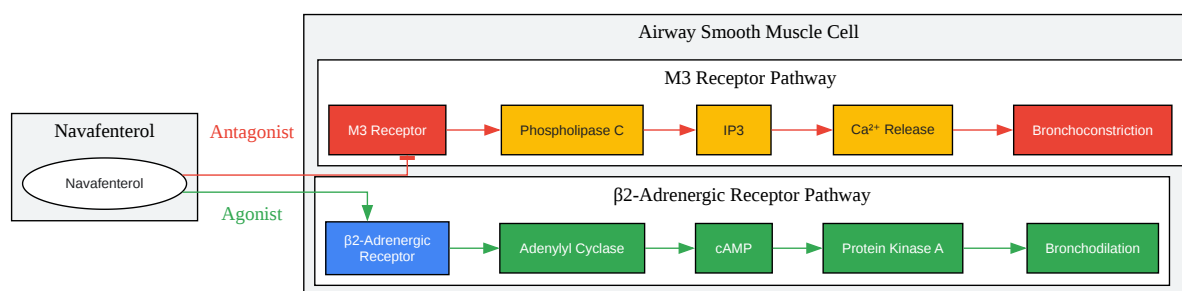
In a Phase I study with healthy volunteers, the most frequently reported TEAEs for navafenterol were headache and nasopharyngitis.[7] No serious adverse events were reported in the navafenterol treatment period of the Phase IIa study.[4]

Mechanism of Action and Signaling Pathways

Navafenterol's dual action as an M3 receptor antagonist and a β 2-adrenergic receptor agonist provides a two-pronged approach to bronchodilation.

- **M3 Receptor Antagonism:** By blocking the M3 muscarinic receptor on airway smooth muscle, navafenterol inhibits acetylcholine-induced bronchoconstriction.[3] This action prevents the increase in intracellular calcium ($[Ca^{2+}]_i$) that leads to muscle contraction.[8]

- β 2-Adrenergic Receptor Agonism: Stimulation of the β 2-adrenergic receptor on airway smooth muscle activates adenylyl cyclase, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP).[8] Elevated cAMP levels activate protein kinase A (PKA), which in turn promotes smooth muscle relaxation and bronchodilation.[8]



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Caption: Navafenterol's dual mechanism of action.

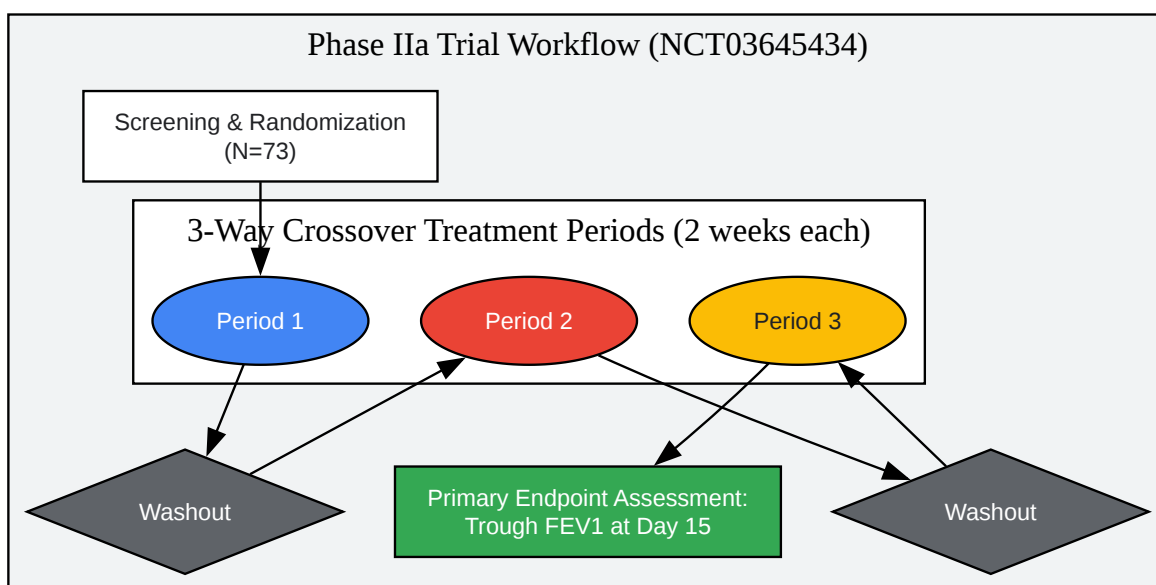
This dual mechanism is designed to provide synergistic bronchodilation. The comparators in the clinical trials act on these pathways individually (indacaterol as a LABA, tiotropium as a LAMA) or as a combination of two separate molecules (umeclidinium/vilanterol).[9][10]

Experimental Protocols

Phase IIa Study (NCT03645434)

- Design: A randomized, multicentre, double-blind, double-dummy, three-way complete crossover study.[4]
- Participants: 73 patients with moderate-to-severe COPD.[4]
- Interventions:

- Navafenterol 600 µg once daily via inhalation.[4]
- Umeclidinium/vilanterol (UMEC/VI) 62.5 µg/25 µg once daily.[4]
- Placebo.[4]
- Duration: Each treatment period lasted for 2 weeks.[4]
- Primary Outcome: Change from baseline in trough FEV1 on day 15.[4]
- Secondary Outcomes: Change from baseline in peak FEV1, BCSS, CAT score, adverse events, and pharmacokinetics.[4]



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Caption: Phase IIa clinical trial workflow.

Phase I Study (NCT02573155)

- Design: A randomized, five-way complete crossover study.[2]

- Participants: 38 patients with moderate-to-severe COPD were randomized, with 28 completing the study.[2]
- Interventions: Single doses of:
 - Navafenterol 400 µg (double-blind).[2]
 - Navafenterol 1800 µg (double-blind).[2]
 - Placebo (double-blind).[2]
 - Indacaterol 150 µg (open-label).[2]
 - Tiotropium 18 µg (open-label).[2]
- Primary Outcome: Change from baseline in trough FEV1 on day 2.[2]
- Methodology for FEV1 Measurement: Spirometry is the standard method for measuring FEV1 in COPD clinical trials.[11] While specific details of the spirometry procedure for these trials are not fully available, standard protocols involve measuring the volume of air forcibly exhaled in the first second after a maximal inhalation.[11]

Pharmacokinetics

In a Phase I study in patients with mild asthma, plasma concentrations of navafenterol increased in a dose-proportional manner, peaking approximately 1 hour post-dose. The terminal elimination half-life was estimated to be between 15.96 and 23.10 hours, supporting a once-daily dosing regimen.[7]

Conclusion

Navafenterol saccharinate, as a single-molecule dual M3 antagonist and β_2 agonist, has demonstrated promising results in early-phase clinical trials. It shows significant improvements in lung function compared to placebo and comparable efficacy to a LAMA/LABA fixed-dose combination in patients with moderate-to-severe COPD.[1][4] The safety profile of navafenterol appears to be acceptable.[2][4] Further larger and longer-term clinical trials will be necessary to fully establish its place in the therapeutic landscape for obstructive airway diseases.

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